

2-Methyl-2-phenylpentanal: A Review of Available Data

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Compound of Interest

Compound Name: 2-Methyl-2-phenylpentanal

Cat. No.: B15269231

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Executive Summary

2-Methyl-2-phenylpentanal is a chemical compound with the molecular formula $C_{12}H_{16}O$. Despite its defined chemical structure, a comprehensive review of publicly available scientific literature reveals a significant scarcity of experimental data regarding its synthesis, characterization, and biological activity. This document summarizes the currently available information, highlights the data gaps, and provides context based on related, more extensively studied compounds. At present, **2-Methyl-2-phenylpentanal** appears to be a poorly characterized molecule, presenting potential opportunities for novel research in chemical synthesis and pharmacology.

Chemical and Physical Properties

Quantitative data for **2-Methyl-2-phenylpentanal** is limited to computational predictions. The following table summarizes the computed properties available from public databases. It is critical to note that these values have not been experimentally validated.

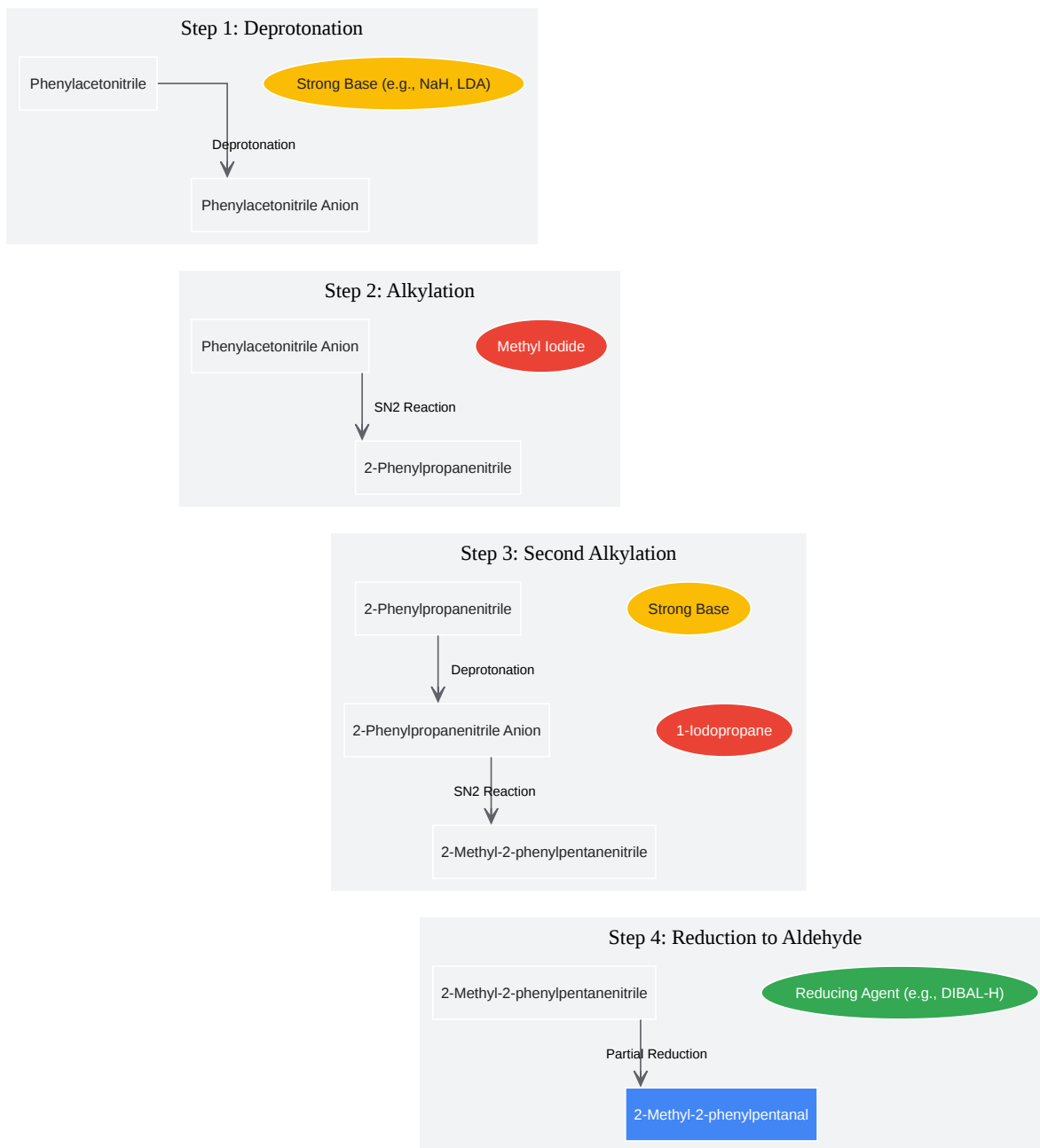
Property	Value	Source
Molecular Formula	C12H16O	PubChem
Molecular Weight	176.25 g/mol	PubChem
XLogP3	3.1	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	1	PubChem
Rotatable Bond Count	4	PubChem
Exact Mass	176.120115130 Da	PubChem
Monoisotopic Mass	176.120115130 Da	PubChem
Topological Polar Surface Area	17.1 Å ²	PubChem
Heavy Atom Count	13	PubChem
Complexity	159	PubChem

Table 1: Computed Physicochemical Properties of **2-Methyl-2-phenylpentanal**[\[1\]](#)

Synthesis and Experimental Protocols

A specific, validated experimental protocol for the synthesis of **2-Methyl-2-phenylpentanal** is not readily available in the reviewed literature. However, based on the synthesis of structurally analogous α -aryl aldehydes, a potential synthetic route can be conceptualized. The alkylation of a phenylacetonitrile derivative followed by reduction of the nitrile to an aldehyde is a common strategy for creating such quaternary α -carbon centers.

Disclaimer: The following workflow is a generalized representation and has not been experimentally validated for the synthesis of **2-Methyl-2-phenylpentanal**. It is intended for illustrative purposes only.



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Figure 1: A generalized, hypothetical workflow for the synthesis of **2-Methyl-2-phenylpentanal**.

Spectroscopic and Analytical Data

A thorough search of scientific databases did not yield any published experimental spectroscopic data for **2-Methyl-2-phenylpentanal**. This includes Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) data. Characterization of this compound would require de novo synthesis and analysis.

Biological Activity and Signaling Pathways

There is currently no available information in the scientific literature regarding the biological or pharmacological activity of **2-Methyl-2-phenylpentanal**. Consequently, no associated signaling pathways have been described or elucidated. The absence of such data means that the potential therapeutic applications or toxicological properties of this compound are entirely unknown.

Conclusion and Future Directions

2-Methyl-2-phenylpentanal remains a largely uncharacterized molecule. The lack of experimental data on its synthesis, properties, and biological effects presents a clear gap in the scientific literature. Future research efforts could focus on:

- Development of a reliable and efficient synthetic protocol.
- Full spectroscopic characterization (NMR, IR, MS) of the purified compound.
- In vitro and in vivo screening to determine its biological activity and toxicological profile.

Such studies would be essential to unlock the potential of **2-Methyl-2-phenylpentanal** for applications in medicinal chemistry, materials science, or as a fragrance component, given the structural similarities to other compounds used in these fields. For professionals in drug development, this compound represents a blank slate, offering an opportunity for the discovery of novel biological functions.

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References

- 1. researchgate.net [researchgate.net]
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